

comparative analysis of Aurantinidin across plant species

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Aurantinidin

CAS No.: 25041-66-1

Cat. No.: S568887

[Get Quote](#)

Aurantinidin Profile and Occurrence

Aurantinidin is one of the 19 naturally occurring anthocyanidins, which are the aglycone (non-sugar) components of anthocyanin pigments [1]. The table below summarizes its core chemical characteristics:

Property	Description
Chemical Class	Anthocyanidin (Flavonoid) [1].
Core Structure	Flavylium (2-phenylbenzopyrylium) ion [2].
Substitution Pattern	Hydroxyl groups at positions 3, 5, 6, 7, and 4' [3] [1].
Color	Orange [3].
Reported Source	Detected as a differential metabolite in the leaves of <i>Cinnamomum camphora</i> (camphor tree) [4].

Suggested Experimental Pathways

To build a comparative guide, the following experimental approaches are standard in the field for profiling anthocyanidins like **aurantinidin**:

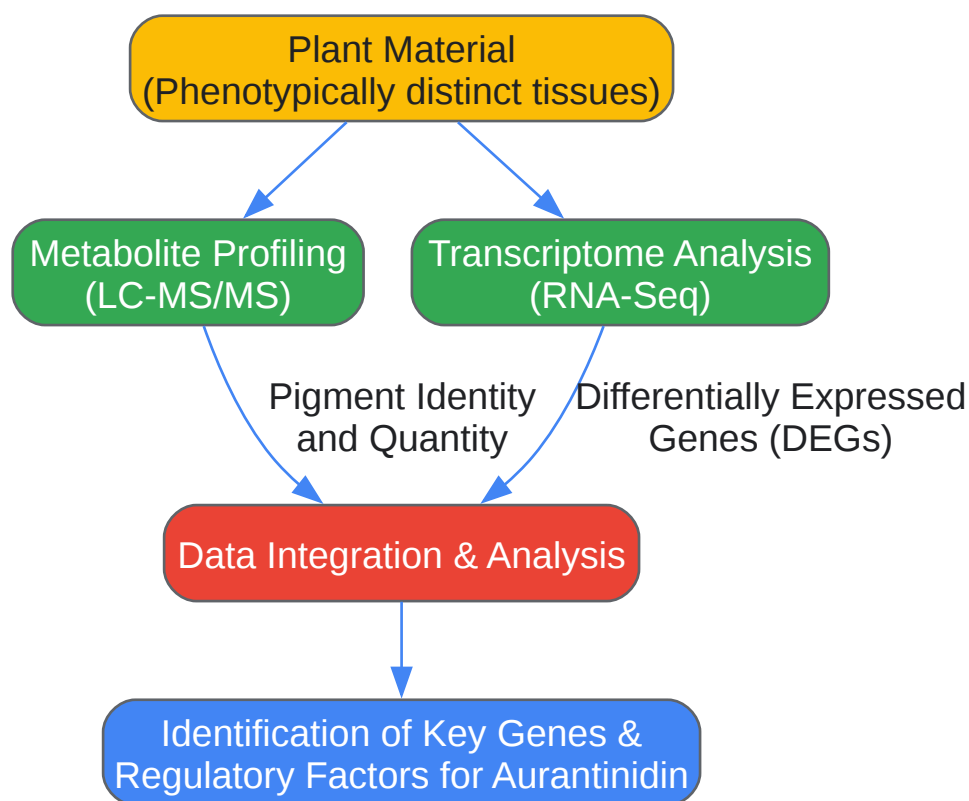
- **Metabolite Profiling with LC-MS/MS**

- **Objective:** To identify and quantify **aurantinidin** and other anthocyanins in plant tissue extracts.
- **Protocol:** Tissue samples (e.g., leaves) are frozen in liquid nitrogen, ground, and extracted with a methanol-based solvent (e.g., methanol:water:formic acid). The extract is centrifuged, and the supernatant is analyzed using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The analysis involves separating compounds by chromatography and identifying them based on their mass-to-charge ratio and fragmentation patterns by comparison with standard compounds [4].

- **Transcriptome Sequencing (RNA-Seq)**

- **Objective:** To identify genes and transcription factors involved in the biosynthesis of **aurantinidin**.
- **Protocol:** Total RNA is extracted from plant tissues (e.g., green leaves vs. red leaves). cDNA libraries are constructed and sequenced using next-generation sequencing platforms. The resulting sequences are mapped to a reference genome (if available) to identify Differentially Expressed Genes (DEGs). Key structural genes and regulatory transcription factors (e.g., MYB, bHLH) in the flavonoid pathway can be identified this way [4].

The following diagram illustrates the logical workflow that integrates these two key experimental methods to connect phenotypic observation with molecular data.



[Click to download full resolution via product page](#)

Research Context and Considerations

It's important to interpret the available data with the following context:

- **Limited Data:** The information on **aurantinidin** is sparse compared to major anthocyanidins like cyanidin or delphinidin. Its role in plants is not well-defined [3] [1].
- **Evolutionary Note:** Recent research has identified a new class of pigments called **auronidins** in liverworts, which are chemically distinct from anthocyanins but share similar colors [5]. This highlights the ongoing evolution of our understanding of plant pigments and suggests that what was once thought to be "primitive" anthocyanin in some basal plants may be a different compound altogether.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Recent Advances in Anthocyanin Analysis and ... [pmc.ncbi.nlm.nih.gov]
2. Bioavailability of Anthocyanins: Whole Foods versus Extracts [mdpi.com]
3. Anthocyanin Pigments: Beyond Aesthetics - PMC [pmc.ncbi.nlm.nih.gov]
4. Transcriptome sequencing and anthocyanin metabolite ... [nature.com]
5. Auronidins are a previously unreported class of flavonoid ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparative analysis of Aurantinidin across plant species].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b568887#comparative-analysis-of-aurantinidin-across-plant-species>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com